The Discovery and Synthesis of Furosemide: A Technical Guide

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Compound of Interest

Compound Name:	*Furomine*
CAS No.:	*142996-66-5*
Cat. No.:	*B137070*

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A comprehensive overview of the discovery, synthesis, and key experimental protocols for the potent loop diuretic, Furosemide.

This technical guide provides an in-depth exploration of the discovery and synthesis of Furosemide, a cornerstone in the management of edema and hypertension. Designed for researchers, scientists, and professionals in drug development, this document details the seminal discovery, outlines the primary synthesis pathways, and presents key experimental data in a structured format.

Discovery and Development

Furosemide, a potent loop diuretic, was synthesized in 1959 by a team of researchers at Hoechst AG, including Karl Sturm, R. Muschaweck, and P. Hajdu.[1][2] It was subsequently released to the market between 1962 and 1964.[1][3][4] The development of Furosemide was a significant advancement in diuretic therapy, emerging from research in the 1950s that sought more potent compounds than the existing thiazide diuretics.[1][3] The name "Furosemide" is derived from its chemical structure, which includes a furan ring.[2]

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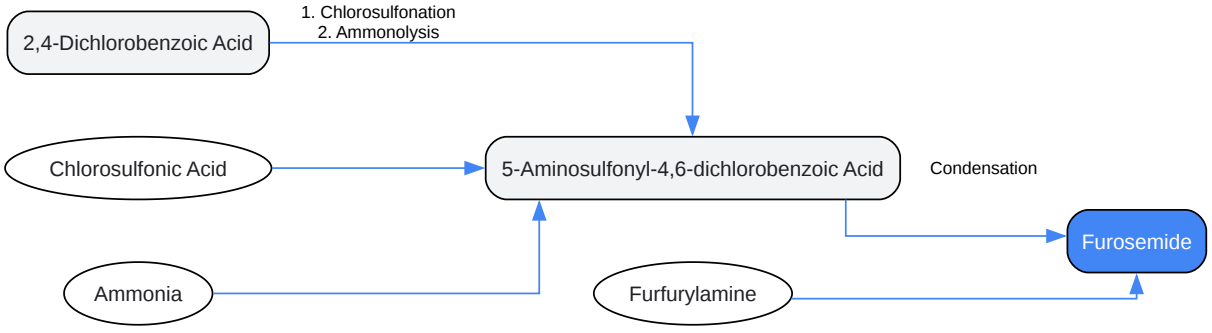
Furosemide's primary mechanism of action is the inhibition of the Na-K-Cl cotransporter in the thick ascending limb of the loop of Henle in the kidneys.[5] This inhibition leads to a significant increase in the excretion of sodium, chloride, and water, resulting in its powerful diuretic effect.[5][6] It is primarily used to treat edema associated with congestive heart failure, liver disease, and kidney disorders, as well as hypertension.[6]

Synthesis Pathways

The most common synthesis of Furosemide starts from 2,4-dichlorobenzoic acid. This process involves two key steps: chlorosulfonation followed by amination and subsequent condensation with furfurylamine.

Primary Synthesis Pathway from 2,4-Dichlorobenzoic Acid

The synthesis begins with the conversion of 2,4-dichlorobenzoic acid to 5-aminosulfonyl-4,6-dichlorobenzoic acid. This is achieved through a reaction with chlorosulfonic acid, followed by a reaction with ammonia.[7] The resulting intermediate is then reacted with furfurylamine to produce Furosemide.[7]



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Primary synthesis pathway of Furosemide.

Alternative Synthesis Pathway

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An alternative synthesis route involves the photochlorination of 4-chloro-2-fluoro-toluene to yield 4-chloro-2-fluoro-benzotrichloride. This intermediate then undergoes aminosulfonylation and subsequent condensation with furfurylamine to produce Furosemide.

Quantitative Data Summary

The following tables summarize key quantitative data related to the synthesis of Furosemide.

Parameter	Value	Reference
Synthesis Yields		
From 2,4-Dichlorobenzoic Acid (Standard Method)	35-50%	[8]
From 4-Chloro-2-fluoro-5-sulfamoylbenzoic Acid	96%	[8]
Reaction Conditions		
Condensation with Furfurylamine	95°C for 2 hours	[8]

Experimental Protocols

The following are detailed methodologies for key experiments in the synthesis of Furosemide.

Synthesis of 4-Chloro-2-fluoro-5-sulfamoylbenzoic Acid

- Chlorosulfonylation: 4-chloro-2-fluoro-benzotrichloride is added to a preheated mixture of sulfuric chlorohydrin and sulfuric acid at a temperature of 60 to 140°C. The mixture is then maintained at 140 to 150°C for 1 to 3 hours.
- Quenching: The reaction mixture is cooled and then quenched in an ice-water mixture at a temperature of 0 to 2°C.
- Hydrolysis: The mixture is maintained at room temperature for 4 to 10 hours to allow for the complete hydrolysis of the -CCl_3 group to -COOH.

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- Isolation: The resulting 4-chloro-2-fluoro-5-chlorosulfonylbenzoic acid is filtered and washed with water.
- Ammonolysis: The isolated product is treated with ammonium hydroxide at a temperature of 0 to 10°C for 1.5 to 2 hours to yield 4-chloro-2-fluoro-5-sulfamoylbenzoic acid.

Synthesis of Furosemide from 4-Chloro-2-fluoro-5-sulfamoylbenzoic Acid

- Reaction Setup: A mixture of 4-chloro-2-fluoro-5-sulfamoylbenzoic acid and furfurylamine is prepared.
- Heating: The mixture is heated to 95°C and stirred for 2 hours.
- Precipitation: The reaction mixture is cooled and then poured into water.
- Acidification: The mixture is acidified to a pH of 4.0 with glacial acetic acid to precipitate the crude Furosemide.
- Purification: The crystalline product is separated, washed with water, and recrystallized from ethanol to yield pure Furosemide.

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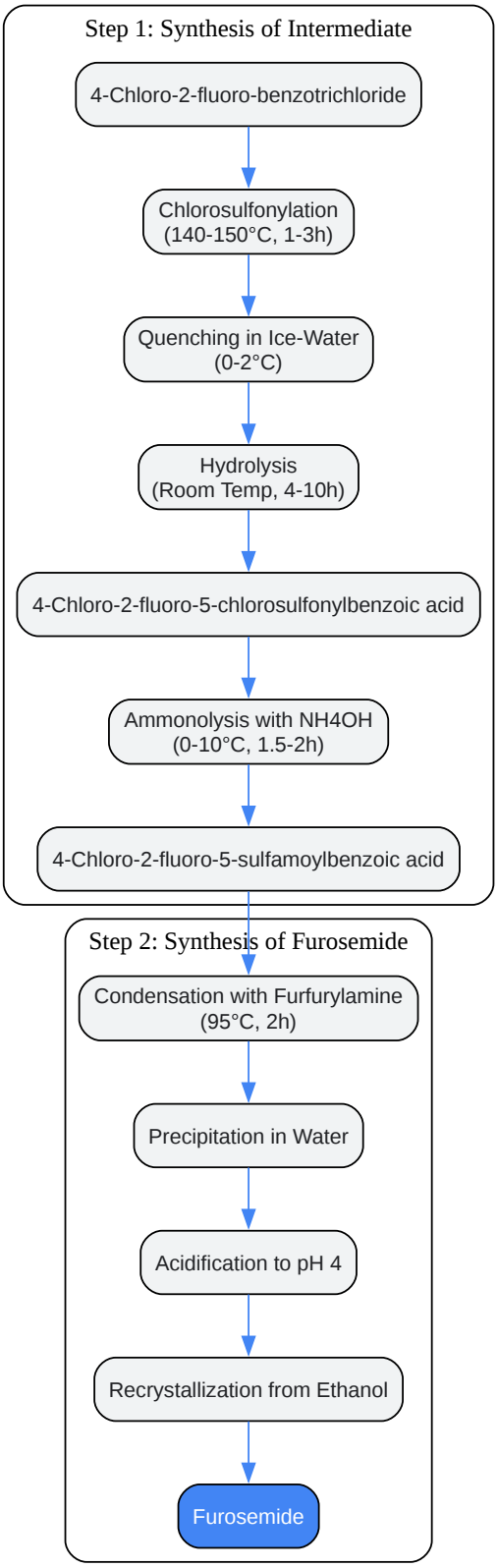

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Experimental workflow for Furosemide synthesis.

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